

An In-depth Technical Guide to 2,4,6-Trimethylbenzaldehyde

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Compound of Interest

Compound Name: *Mesitaldehyde*

Cat. No.: *B022134*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2,4,6-trimethylbenzaldehyde, a versatile aromatic aldehyde. It covers its fundamental chemical identity, physical and chemical properties, and detailed experimental protocols for its synthesis. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2,4,6-trimethylbenzaldehyde.^{[1][2]} It is also commonly known by other names such as **mesitaldehyde** or mesitylaldehyde.^{[1][2][3]}

The chemical structure consists of a benzene ring substituted with a formyl group (-CHO) and three methyl groups (-CH₃) at positions 2, 4, and 6.^{[2][3]} This substitution pattern, with two ortho-methyl groups flanking the aldehyde, creates significant steric hindrance that influences its reactivity.^[4]

Chemical Structure:

Caption: Chemical structure of 2,4,6-trimethylbenzaldehyde.

Physicochemical Properties

A summary of the key physical and chemical properties of 2,4,6-trimethylbenzaldehyde is presented in the tables below. This data is essential for its handling, application in reactions, and for analytical purposes.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O	[1][2][3][5]
Molecular Weight	148.20 g/mol	[1][3][5]
Appearance	Clear, colorless to light yellow liquid	[1][2][6][7]
Odor	Aromatic, pungent	[2][7]
Melting Point	14 °C (57.2 °F)	[1][2][6][7][8][9]
Boiling Point	237 - 238.5 °C (458.6 - 461.3 °F) at 760 mmHg	[1][2][6][7][8][9]
Density	~1.005 - 1.018 g/mL at 20 °C	[2][6][7]
Refractive Index	~1.553 at 20 °C	[8][10]
Solubility	Insoluble in water; Soluble in alcohol and other organic solvents.[2][6][7][11]	

Table 2: Chemical Identifiers

Identifier	Value	Reference
CAS Number	487-68-3	[1][2][3][12]
MDL Number	MFCD00003341	[1][3][12]
EINECS Number	207-662-1	[1][2][7]
SMILES	<chem>CC1=CC(=C(C(=C1)C)C=O)C</chem>	[1][2][3]
InChIKey	HIKRJHFHKGKZKRI-UHFFFAOYSA-N	[1][2]

Experimental Protocols for Synthesis

2,4,6-Trimethylbenzaldehyde is a valuable intermediate in organic synthesis, utilized in the manufacturing of pharmaceuticals, fragrances, dyes, and resin additives.[2][3][6][13] Several methods for its synthesis have been reported. The following sections provide detailed protocols for some of the common synthetic routes.

This method involves the formylation of mesitylene using dichloromethyl methyl ether in the presence of a Lewis acid catalyst, such as anhydrous aluminum chloride.[14]

Workflow Diagram:



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Caption: Synthesis of 2,4,6-trimethylbenzaldehyde from mesitylene.

Protocol:

- In a dry three-necked flask, add 60.0 g of mesitylene and 300 mL of anhydrous dichloromethane.[14]
- Cool the mixture to 0 °C using an ice bath.[14]

- In batches, add 200.0 g of anhydrous aluminum trichloride, ensuring the system temperature does not exceed 10 °C.[\[14\]](#)
- Continue cooling to 0 °C and, via a dropping funnel, add a mixture of 46.0 g of freshly prepared dichloromethyl methyl ether and 50 mL of dichloromethane over approximately 30 minutes, maintaining the system temperature below 10 °C.[\[14\]](#)
- After the addition is complete, the reaction mixture is decomposed by pouring it onto a mixture of crushed ice and hydrochloric acid.
- The organic layer is separated, washed with water and a sodium bicarbonate solution, and then dried over an anhydrous drying agent.
- The solvent is removed by distillation, and the resulting crude product is purified by vacuum distillation to yield 2,4,6-trimethylbenzaldehyde.

The Gattermann-Koch reaction is a classical method for the formylation of aromatic compounds.[\[4\]](#) In this synthesis, mesitylene is treated with a formylating agent in the presence of a Lewis acid catalyst.

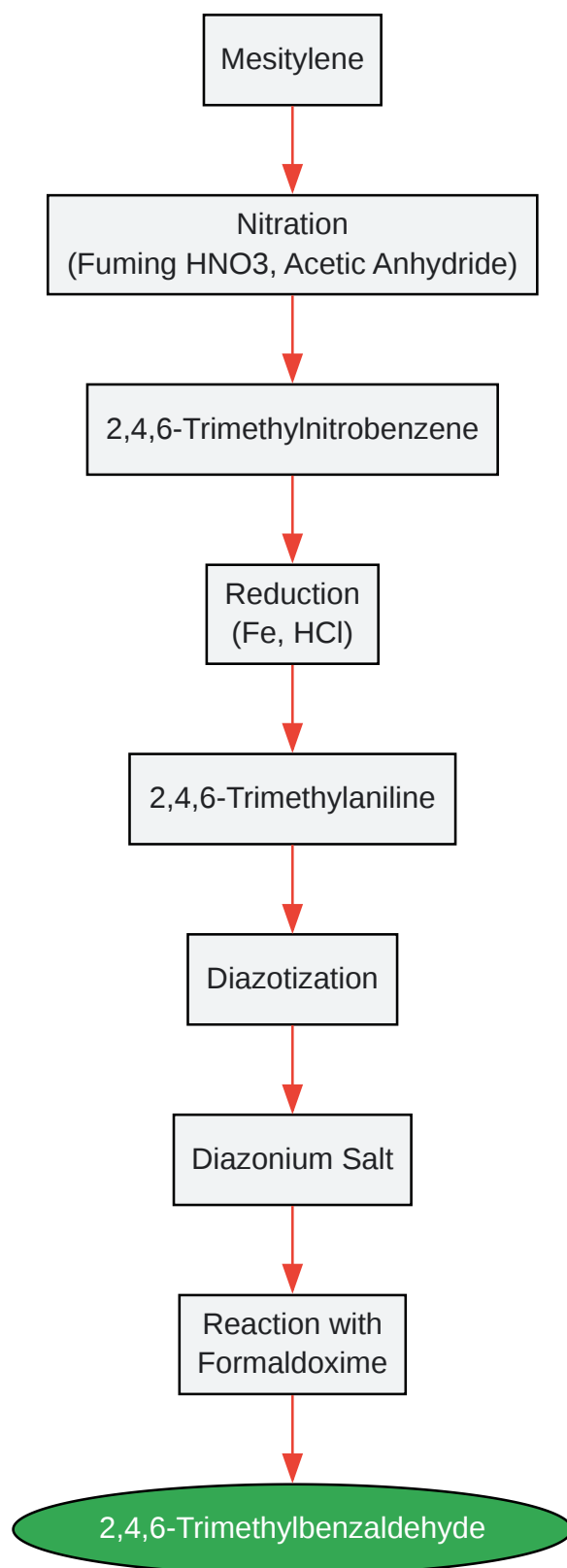
Protocol:

- A mixture of 118 mL (0.85 mole) of mesitylene, 147 g (1.25 moles) of zinc cyanide, and 400 mL of tetrachloroethane is placed in a three-necked flask fitted with a stirrer and a gas inlet tube.[\[15\]](#)
- A rapid stream of dry hydrogen chloride gas is passed through the stirred mixture at room temperature for about 3 hours, or until the zinc cyanide is decomposed.[\[15\]](#)
- The flask is then cooled in an ice bath, and 293 g (2.2 moles) of finely ground anhydrous aluminum chloride is added with vigorous stirring.[\[15\]](#)
- Stirring is continued while a rapid stream of hydrogen chloride is passed through the mixture for several hours.
- The reaction mixture is then decomposed by pouring it onto ice, followed by the addition of hydrochloric acid.

- The product is isolated by steam distillation. The organic layer of the distillate is separated, dried, and purified by vacuum distillation.[\[15\]](#)

This multi-step synthesis starts from mesitylene and proceeds through several intermediates.
[\[16\]](#)

Logical Relationship Diagram:



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Caption: Multi-step synthesis of 2,4,6-trimethylbenzaldehyde.

Protocol:

- Nitration: 1,3,5-mesitylene is reacted with a mixed acid of fuming nitric acid and glacial acetic acid in acetic anhydride at 5 °C to produce 2,4,6-trimethylnitrobenzene.[16]
- Reduction: The 2,4,6-trimethylnitrobenzene is then reduced using iron (Fe) and hydrochloric acid in a mixed solvent of water and ethanol to yield 2,4,6-trimethylaniline.[16]
- Diazotization: A diazo reaction of the 2,4,6-trimethylaniline is carried out to form the corresponding diazonium salt.[16]
- Final Step: The diazonium salt solution is then added dropwise into a solution of freshly prepared formaldoxime, copper sulfate (CuSO₄), and sodium sulfite (Na₂SO₃). The resulting product is distilled to give 2,4,6-trimethylbenzaldehyde.[16]

Applications

2,4,6-Trimethylbenzaldehyde is a crucial building block in the synthesis of a variety of valuable products. Its applications span across several industries:

- Pharmaceuticals and Agrochemicals: It serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs) and crop protection agents.[3][6][13][17]
- Dyes and Pigments: The aromatic structure of this compound allows for the production of stable and vibrant colorants.[2][3][13][17]
- Fragrances and Flavors: It is used in the creation of unique scents and flavor profiles.[3][4][6][17]
- Advanced Materials: It is a precursor in the synthesis of polymers and liquid crystals.[3]
- Resin Additives: It can be used as an additive to improve the properties of resins.[6][13]

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